

A Comparative Analysis of Tartrate and Other Organic Acids as Concrete Admixtures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tartrate ion

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This guide provides an objective comparison of the performance of tartaric acid and other common organic acids—citric acid, succinic acid, and lignosulfonates—when used as concrete admixtures. The information is supported by experimental data from various studies, with detailed methodologies for key experiments.

Executive Summary

Organic acids are widely used in the construction industry as admixtures to modify the properties of fresh and hardened concrete. They primarily function as set retarders, controlling the hydration of cement, which is particularly beneficial in hot weather conditions or for large pours where extended workability is required. This guide focuses on a comparative analysis of tartaric acid against citric acid, succinic acid, and lignosulfonates, evaluating their impact on key concrete properties such as setting time, workability, and compressive strength. The underlying chemical mechanisms of their action are also explored and visualized.

Performance Comparison of Organic Acid Admixtures

The efficacy of an organic acid as a concrete admixture is determined by its influence on the physical and mechanical properties of the concrete. The following tables summarize the

quantitative data from various studies on the effects of tartaric acid, citric acid, succinic acid, and lignosulfonates on setting time, workability (slump), and compressive strength.

Effect on Setting Time

Set retardation is a primary function of these admixtures. The data below illustrates the typical changes in initial and final setting times of concrete when these organic acids are introduced.

Admixture	Dosage (% by weight of cement)	Initial Setting Time (minutes)	Final Setting Time (minutes)	Reference Study
Control (No Admixture)	0	120 - 180	180 - 270	General Range
Tartaric Acid	0.5	240 - 360	330 - 480	[1]
1.0	360 - 540	480 - 660	[1]	
2.0	> 600	> 720	[1]	
Citric Acid	0.15	210 - 300	300 - 420	[2]
0.30	270 - 390	390 - 510	[2]	
0.45	330 - 480	450 - 600	[2]	
Succinic Acid	1.0	Retardation observed, specific data limited	Retardation observed, specific data limited	[3] [4]
Lignosulfonate	0.6	~450	~660	[5]

Analysis: Tartaric acid and citric acid are effective set retarders, with their retarding effect increasing with dosage.[\[1\]](#)[\[2\]](#) Lignosulfonates also exhibit significant retardation.[\[5\]](#) Data on the specific retarding effect of succinic acid is less prevalent in the literature, though it is known to act as a retarder.[\[3\]](#)[\[4\]](#)

Effect on Workability (Slump)

Workability, often measured by the slump test, is crucial for the ease of placing and compacting fresh concrete.

Admixture	Dosage (% by weight of cement)	Slump (mm)	Reference Study
Control (No Admixture)	0	50 - 100	General Range
Tartaric Acid	0.5 - 2.0	Increase in slump observed	[1]
Citric Acid	0.15 - 0.45	120 - 180	[2]
Succinic Acid	0 - 2.0	Plasticizing effect observed	[3][4]
Lignosulfonate	0.2 - 0.5	100 - 150	[6]

Analysis: All the studied organic acids generally improve the workability of concrete, acting as plasticizers.[1][2][3][4][6] This is attributed to their ability to disperse cement particles, reducing inter-particle friction.

Effect on Compressive Strength

The compressive strength is a critical indicator of the quality and performance of hardened concrete.

Admixture	Dosage (% by weight of cement)	28-day Compressive Strength (MPa)	% Change from Control	Reference Study
Control (No Admixture)	0	25 - 40	0%	General Range
Tartaric Acid	2.0	~45	~+70.8%	[1]
Citric Acid	0.15	~48.5	~+82.2%	[2]
Succinic Acid	1.0	30.22 - 42.45	+6 to +5%	[4]
1.5	28.50 - 40.90	0 to +1.3%	[4]	
2.0	27.40 - 38.50	-3.7 to -4.7%	[4]	
Lignosulfonate	0.6	Strength reduction of 10-25% observed in some studies	-10% to -25%	[5]

Analysis: At optimal dosages, tartaric acid and citric acid can lead to a significant increase in the 28-day compressive strength.[1][2] Succinic acid shows a modest increase at a 1% dosage, with a decrease in strength at higher concentrations.[4] Lignosulfonates, while effective retarders and water reducers, can sometimes lead to a reduction in compressive strength.[5]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on ASTM standards.

Determination of Setting Time (ASTM C191)

This test determines the initial and final setting times of hydraulic cement paste using the Vicat needle apparatus.

- Apparatus: Vicat apparatus with a plunger and needle, conical mold, and glass plate.

- Procedure:
 - Prepare a cement paste of normal consistency.
 - Fill the Vicat mold with the paste and level the surface.
 - Place the mold under the Vicat apparatus.
 - Lower the plunger to the surface of the paste and release it.
 - For initial setting time, record the time elapsed from the initial mixing of water and cement until the needle penetrates 25 mm into the paste.
 - For final setting time, record the time elapsed until the needle no longer leaves a complete circular impression on the paste surface.
- Admixture Addition: The organic acid admixture is added to the mixing water before it is combined with the cement.

Determination of Slump (Workability) (ASTM C143)

This test method provides a measure of the consistency and workability of fresh concrete.

- Apparatus: Slump cone, tamping rod, and a rigid, non-absorbent base.
- Procedure:
 - Dampen the slump cone and place it on the base.
 - Fill the cone in three layers of approximately equal volume.
 - Rod each layer 25 times with the tamping rod, ensuring the rod penetrates the underlying layer.
 - After the top layer is rodded, strike off the excess concrete and level the surface.
 - Lift the cone vertically in a steady motion.

- Measure the slump by determining the vertical distance between the top of the cone and the displaced center of the top surface of the concrete.
- Admixture Addition: The organic acid admixture is typically added to the concrete mixture with the mixing water.

Determination of Compressive Strength (ASTM C39)

This test method covers the determination of the compressive strength of cylindrical concrete specimens.

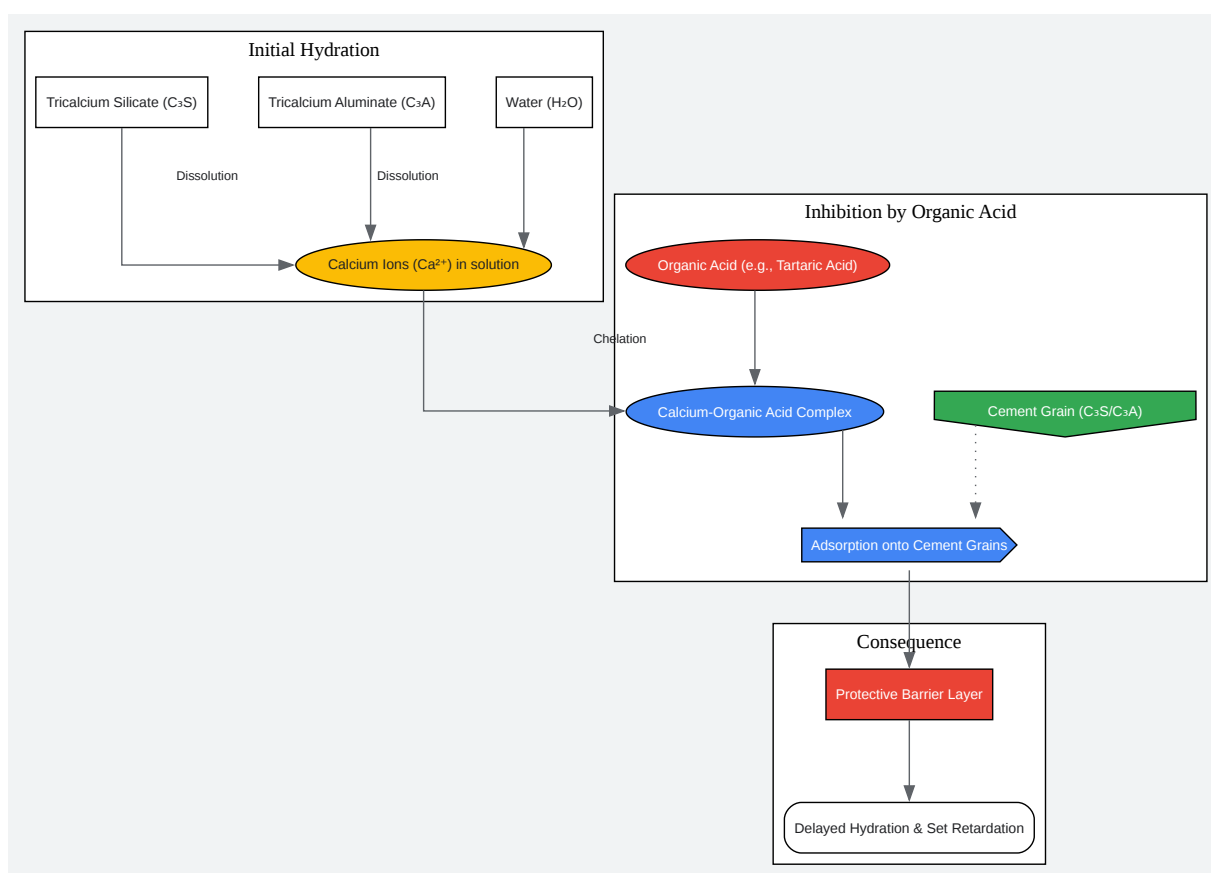
- Apparatus: Compression testing machine.
- Procedure:
 - Prepare cylindrical concrete specimens (e.g., 100 mm x 200 mm or 150 mm x 300 mm) from the concrete mix containing the admixture.
 - Cure the specimens under standard conditions (e.g., $23 \pm 2^{\circ}\text{C}$ and $\geq 95\%$ relative humidity) for the desired period (e.g., 7, 14, or 28 days).
 - Place the specimen on the bearing block of the compression testing machine.
 - Apply a compressive axial load at a prescribed rate until the specimen fails.
 - The compressive strength is calculated by dividing the maximum load by the cross-sectional area of the specimen.

Signaling Pathways and Experimental Workflows

The retarding effect of organic acids on cement hydration is primarily attributed to their interaction with the mineral phases of cement, particularly tricalcium silicate (C_3S) and tricalcium aluminate (C_3A).

General Mechanism of Cement Hydration Retardation

The following diagram illustrates the general mechanism by which many organic acid retarders inhibit cement hydration.

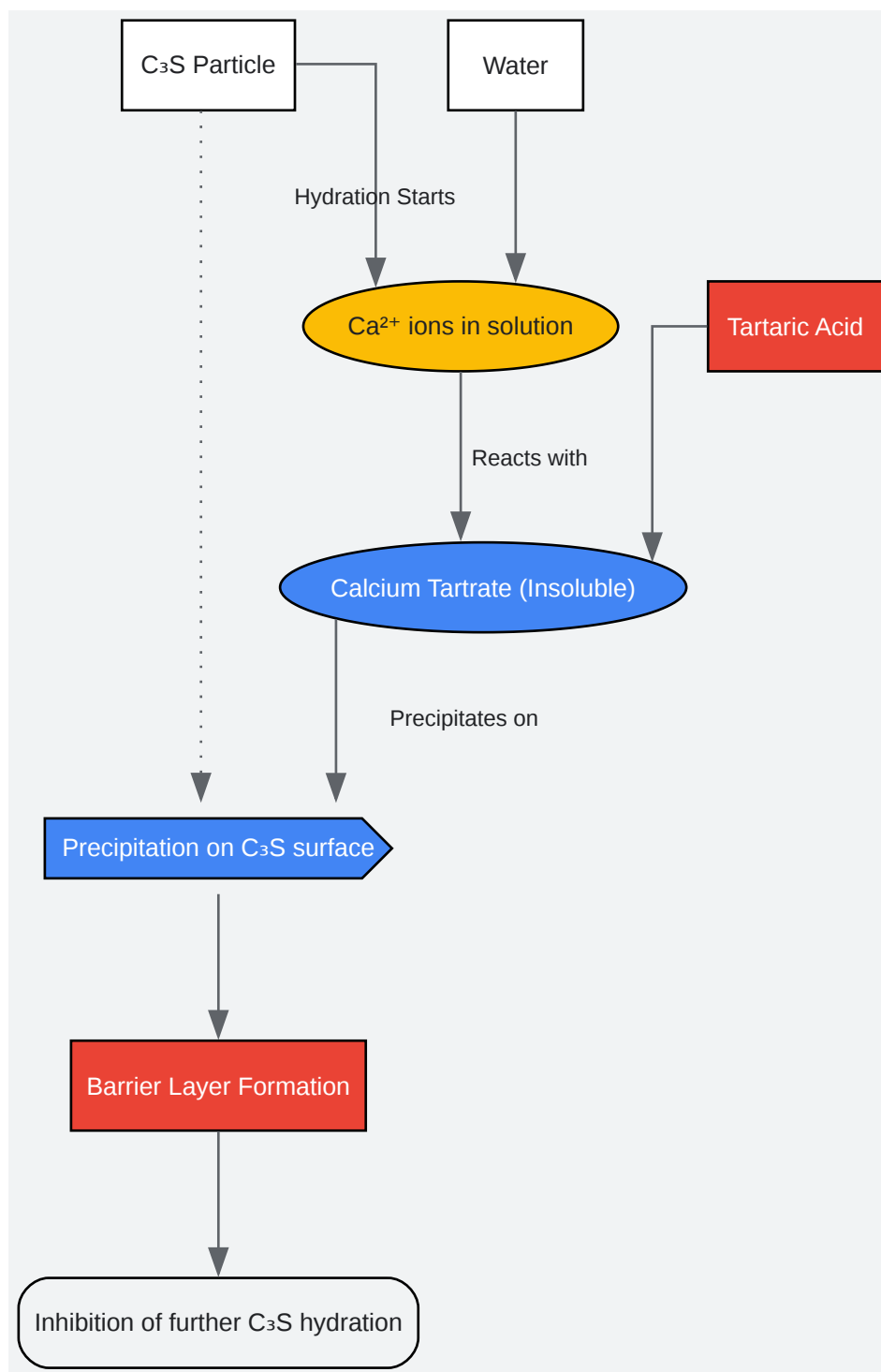


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Caption: General mechanism of cement hydration retardation by organic acids.

Specific Mechanism of Tartaric Acid

Tartaric acid's retarding mechanism involves both the chelation of calcium ions in the pore solution and the adsorption of calcium tartrate onto the surfaces of hydrating cement grains, forming a barrier that inhibits further hydration.[7]

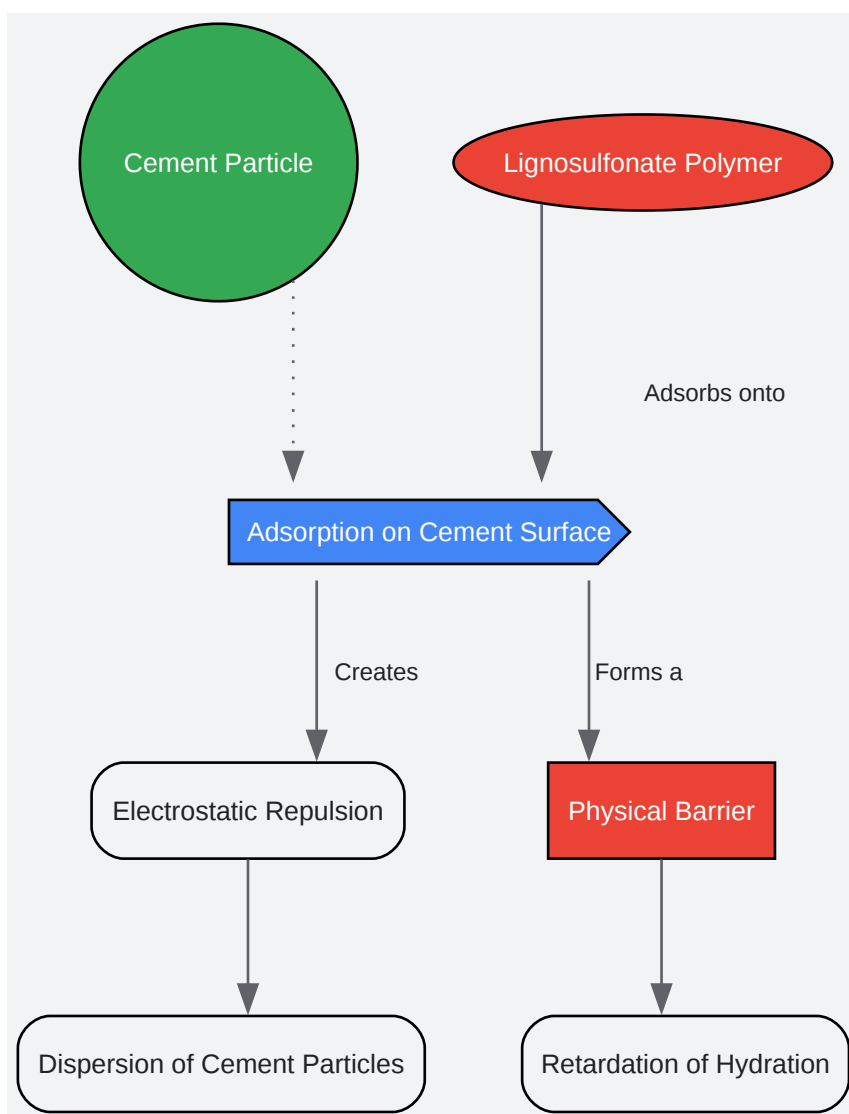


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Caption: Retardation mechanism of tartaric acid on C_3S hydration.

Mechanism of Lignosulfonates

Lignosulfonates, which are larger polymers, adsorb onto the surface of cement particles. This creates electrostatic repulsion between the particles, leading to their dispersion and a reduction in the water required for a given workability. The adsorbed layer also acts as a physical barrier, slowing down the hydration process.[3][4][7][8][9]

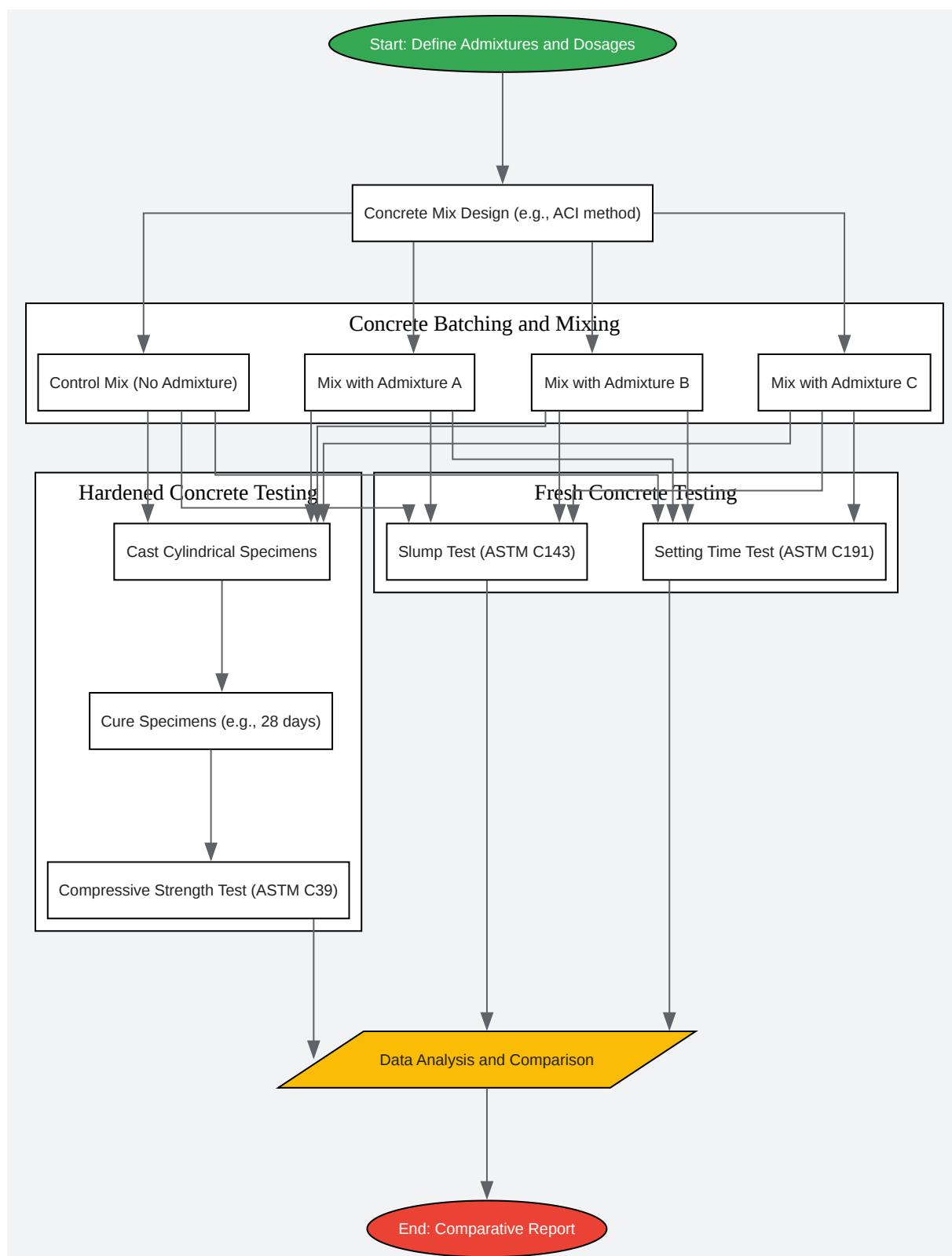


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Caption: Mechanism of action of lignosulfonates on cement particles.

Experimental Workflow for Admixture Evaluation

The following diagram outlines a typical experimental workflow for comparing the performance of different concrete admixtures.



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Caption: Experimental workflow for comparing concrete admixtures.

Conclusion

This comparative guide demonstrates that tartaric acid is a highly effective set retarder and strength enhancer for concrete, with performance comparable to or, in some cases, exceeding that of citric acid. While succinic acid also shows some beneficial effects, the available data is less comprehensive. Lignosulfonates are effective and economical retarders and water reducers, though they may have a negative impact on compressive strength.

The choice of the most suitable organic acid admixture depends on the specific requirements of the concrete application, including the desired setting time, workability, and final strength. The experimental protocols and mechanistic insights provided in this guide offer a foundation for researchers and professionals to make informed decisions and to design further investigations into the optimization of concrete performance through the use of organic acid admixtures.

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